

Application Notes and Protocols: Methyl Formate in Organic Synthesis

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Compound of Interest

Compound Name: *Methyl piliformate*

Cat. No.: *B15548425*

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Methyl formate (HCOOCH_3) is a versatile and economically significant C1 building block in organic synthesis.[1] As the methyl ester of formic acid, it serves as a valuable reagent for formylation, carbonylation, and other essential transformations. Its high vapor pressure and ethereal odor are characteristic physical properties.[2] This document provides detailed application notes and protocols for the use of methyl formate as a reagent in key organic reactions, including data summaries, experimental procedures, and mechanistic diagrams to facilitate its application in research and development.

N-Formylation of Amines

The N-formylation of amines is a fundamental transformation in organic chemistry, yielding formamides that are crucial intermediates in the synthesis of pharmaceuticals and other fine chemicals.[3] Methyl formate offers an efficient and straightforward approach for this conversion, often catalyzed by a strong, non-nucleophilic base.

Catalytic N-Formylation with 1,5,7-Triazabicyclo[4.4.0]dec-5-ene (TBD)

The use of the organocatalyst 1,5,7-triazabicyclo[4.4.0]dec-5-ene (TBD) allows for the efficient N-formylation of both primary and secondary amines with methyl formate under mild, room temperature conditions.[3][4]

Quantitative Data Summary

Entry	Amine Substrate	Catalyst Loading (mol%)	Solvent	Time (h)	Yield (%)
1	Morpholine	5	Methyl Formate (neat)	2	>95
2	Piperidine	5	Methyl Formate (neat)	2	>95
3	Aniline	10	Methyl Formate (neat)	24	~70
4	Benzylamine	5	Methyl Formate (neat)	4	>95
5	Di-n-butylamine	5	Methyl Formate (neat)	6	>95

Experimental Protocol: N-Formylation of Morpholine

Materials:

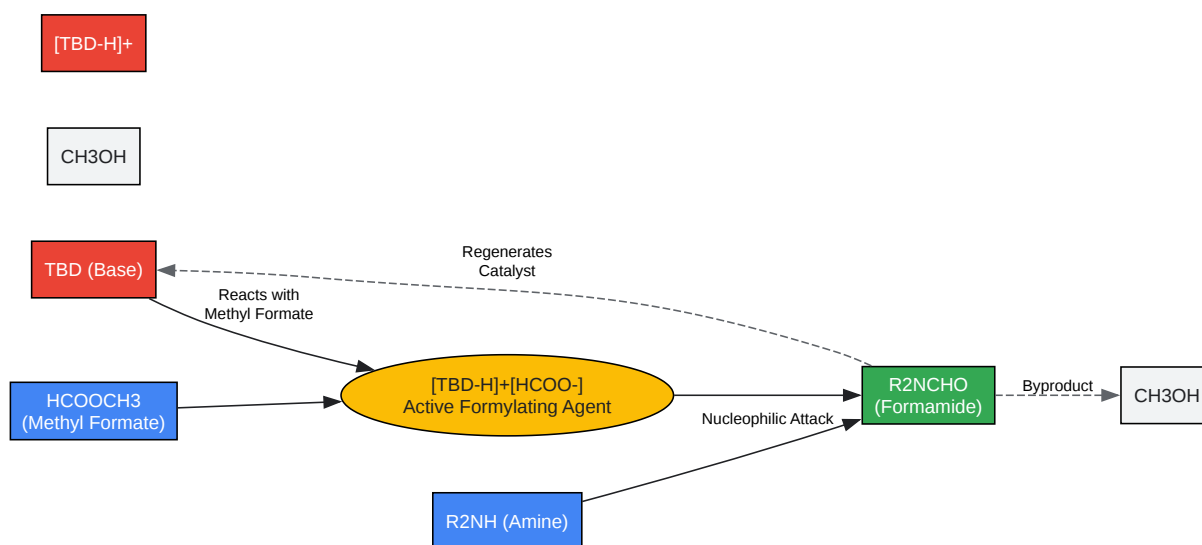
- Morpholine (1.0 eq)
- Methyl Formate (used as solvent and reagent)
- 1,5,7-Triazabicyclo[4.4.0]dec-5-ene (TBD) (0.05 eq)

- Anhydrous diethyl ether
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Rotary evaporator

Procedure:

- To a round-bottom flask containing a magnetic stir bar, add morpholine (1.0 eq).
- Add an excess of methyl formate to the flask to act as both the solvent and the formylating agent.
- Add TBD (0.05 eq) to the stirred solution at room temperature.
- Continue stirring the reaction mixture at room temperature for 2 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, remove the excess methyl formate under reduced pressure using a rotary evaporator.
- Dissolve the residue in diethyl ether and wash with water to remove the TBD catalyst.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude N-formylmorpholine.
- The product can be further purified by distillation or chromatography if necessary.

Reaction Mechanism



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TBD-catalyzed N-formylation of an amine with methyl formate.

Formylation of Ketones (Claisen Condensation)

Methyl formate can be used to introduce a formyl group at the α -position of a ketone through a Claisen condensation reaction. This reaction typically requires a strong base, such as sodium methoxide, to generate the ketone enolate, which then acts as a nucleophile. The product of this reaction is an α -formyl ketone, which is a valuable intermediate in the synthesis of various heterocyclic compounds.

Quantitative Data Summary

Entry	Ketone Substrate	Base	Solvent	Temperature (°C)	Yield (%)
1	Acetone	Sodium Methoxide	Methyl Formate (excess)	10-15	High
2	Cyclohexanone	Sodium Methoxide	Diethyl Ether	Reflux	~75
3	Acetophenone	Sodium Hydride	Benzene	25	~80
4	2-Butanone	Sodium Methoxide	Diethyl Ether	Reflux	~65

Experimental Protocol: Synthesis of 2-Formylcyclohexanone

Materials:

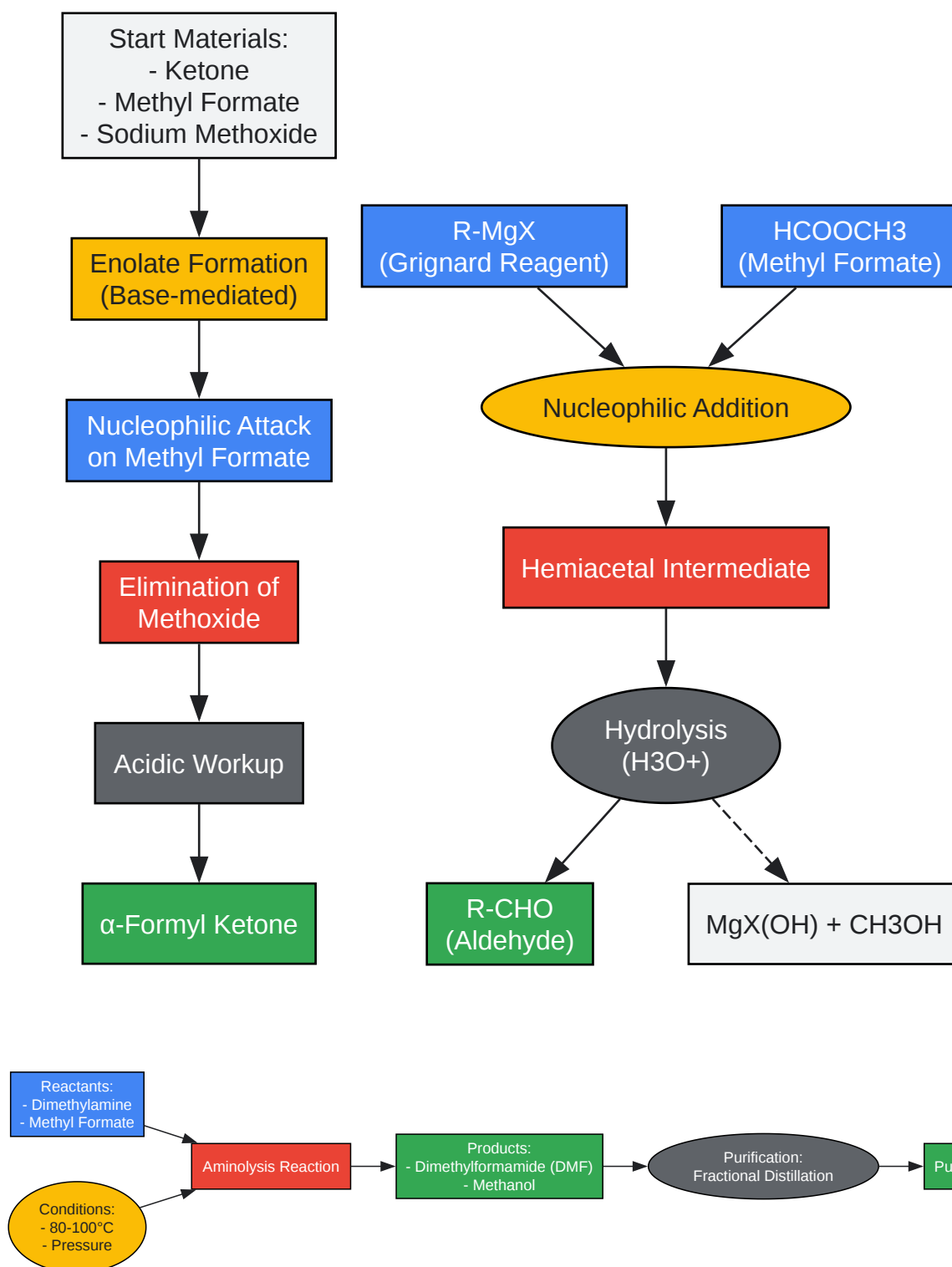
- Cyclohexanone (1.0 eq)
- Methyl Formate (1.2 eq)
- Sodium Methoxide (1.1 eq)
- Anhydrous diethyl ether
- Aqueous hydrochloric acid (1 M)
- Saturated aqueous sodium bicarbonate
- Brine
- Anhydrous magnesium sulfate
- Three-necked round-bottom flask
- Dropping funnel

- Reflux condenser
- Magnetic stirrer and stir bar
- Ice bath

Procedure:

- Set up a three-necked round-bottom flask with a dropping funnel, a reflux condenser, and a magnetic stir bar. Ensure all glassware is oven-dried.
- To the flask, add sodium methoxide (1.1 eq) and anhydrous diethyl ether. Cool the suspension in an ice bath.
- In the dropping funnel, prepare a solution of cyclohexanone (1.0 eq) and methyl formate (1.2 eq) in anhydrous diethyl ether.
- Add the cyclohexanone/methyl formate solution dropwise to the stirred suspension of sodium methoxide over a period of 30 minutes, maintaining the temperature below 10°C.
- After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for an additional 2 hours.
- Cool the reaction mixture again in an ice bath and cautiously quench by the slow addition of 1 M aqueous hydrochloric acid until the mixture is acidic.
- Separate the organic layer, and extract the aqueous layer with diethyl ether.
- Combine the organic layers and wash with saturated aqueous sodium bicarbonate, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude 2-formylcyclohexanone.
- The product can be purified by vacuum distillation.

Reaction Workflow



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